

# Physical and chemical characteristics of Decabromobiphenyl

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## Compound of Interest

Compound Name: Decabromobiphenyl

Cat. No.: B1669990

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Decabromobiphenyl**

## Introduction

**Decabromobiphenyl** (DBB), also known as PBB 209, is a fully brominated polybrominated biphenyl (PBB). PBBs are a class of synthetic organobromine compounds where bromine atoms have replaced hydrogen atoms on a biphenyl molecule.<sup>[1]</sup> Historically, DBB was utilized as a flame retardant, added to plastics in products like computer monitors, televisions, and textiles to inhibit combustion.<sup>[1]</sup> However, due to its high persistence in the environment, potential for bioaccumulation, and toxicity, the production and use of **decabromobiphenyl** have been significantly restricted or banned in most regions.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical and chemical characteristics of **decabromobiphenyl**, intended for researchers, scientists, and professionals in drug development and environmental science.

## Chemical Identity

**Decabromobiphenyl** is a molecule composed of a biphenyl backbone where all ten hydrogen atoms have been substituted with bromine atoms.

- IUPAC Name: 1,2,3,4,5-pentabromo-6-(2,3,4,5,6-pentabromophenyl)benzene<sup>[1][2]</sup>
- CAS Number: 13654-09-6<sup>[1][3]</sup>

- Molecular Formula:  $C_{12}Br_{10}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: Decabromodiphenyl, Perbromobiphenyl, PBB 209, Berkflam B 10[\[1\]](#)

## Physical and Chemical Properties

**Decabromobiphenyl** is a white, solid crystalline powder at standard conditions.[\[1\]](#) Its high degree of bromination results in a high molecular weight, low volatility, and extremely low water solubility. These properties contribute to its persistence in the environment. The key quantitative physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Decabromobiphenyl**

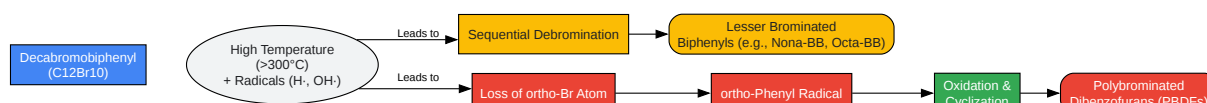
Property	Value	Source
Molecular Weight	943.17 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
943.2 g/mol	<a href="#">[1]</a>	
Physical Description	White solid/powder	<a href="#">[1]</a>
Melting Point	380-386 °C	<a href="#">[1]</a>
378-379 °C	<a href="#">[4]</a>	
Boiling Point	568.3 ± 45.0 °C (Predicted)	<a href="#">[4]</a>
Vapor Pressure	3.98 x 10 <sup>-10</sup> mm Hg at 25 °C	<a href="#">[1]</a>
Water Solubility	Very low (specific value not available)	<a href="#">[1]</a>
Solubility in Organic Solvents	Moderately soluble in chlorobenzene and o-xylene	<a href="#">[1]</a>
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	8.58	<a href="#">[1]</a>

## Reactivity and Thermal Decomposition

**Decabromobiphenyl** is chemically stable and relatively unreactive under normal conditions. Its primary use as a flame retardant is due to this stability and its ability to release bromine radicals at high temperatures, which quench the radical chain reactions of combustion.

However, under thermal stress, such as during the incineration of waste containing DBB, it can decompose. Quantum chemical calculations show that its self-decomposition is difficult, but reactions with radicals present in combustion environments can occur at lower energy barriers. [6] The thermal degradation can begin at temperatures around 300°C. [7] This process typically involves sequential debromination, leading to the formation of lesser-brominated biphenyl congeners. [6]

A significant concern with the thermal decomposition of DBB is the potential formation of highly toxic polybrominated dibenzofurans (PBDFs). [6] This occurs through the loss of an ortho-bromine atom, creating an ortho-phenyl-type radical, which then undergoes oxidation and cyclization to form the furan structure. [6]



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Thermal decomposition pathway of **Decabromobiphenyl**.

## Experimental Protocols for Analysis

The analysis of **decabromobiphenyl** in environmental and material samples presents challenges due to its low volatility and high melting point. The most common and effective method is gas chromatography coupled with mass spectrometry (GC-MS).

### Gas Chromatography-Mass Spectrometry (GC-MS)

A validated method for the analysis of PBBs, including **decabromobiphenyl**, utilizes a short packed gas chromatography column with mass spectrometric detection in selected ion monitoring (SIM) mode. [8] This approach provides the necessary selectivity and sensitivity for detecting DBB, even at low concentrations.

Methodology:

- **Sample Preparation:** Extraction of DBB from the sample matrix (e.g., soil, sediment, plastic) is performed using an appropriate solvent via techniques like pressurized liquid extraction (PLE) or Soxhlet extraction.[9] The extract is then concentrated and subjected to a cleanup procedure, which may involve gel permeation chromatography or solid-phase extraction, to remove interfering compounds.[9]
- **Injection:** A small volume (e.g., 1  $\mu$ L) of the prepared sample is injected into the GC system. [9] High inlet temperatures are required to ensure volatilization.
- **Chromatographic Separation:** The sample is passed through a heated column where compounds are separated based on their boiling points and interaction with the stationary phase. Due to the high boiling point of DBB, a high-temperature column and oven program are necessary.
- **Mass Spectrometric Detection:** As compounds elute from the column, they enter the mass spectrometer, where they are ionized. For DBB, electron impact (EI) or electron capture negative ionization (ECNI) can be used. The mass spectrometer is operated in SIM mode, monitoring for the characteristic ions of **decabromobiphenyl** to ensure specific and sensitive detection.[8]

Table 2: Example GC-MS Conditions for Polybrominated Biphenyl Analysis

Parameter	Condition	Source
Technique	Gas Chromatography-Mass Spectrometry (GC-MS)	[8]
Column	45 cm x 0.2 cm i.d. packed column with 2% OV-101 on Gas-Chrom Q	[8]
Injection Mode	Splitless or Pulsed Pressure	[9]
Injection Temperature	270 °C	[9]
Oven Program	Ramped program, e.g., 80°C held, then ramped to 320°C	[9]
Detection	Mass Spectrometry in Selected Ion Monitoring (SIM) mode	[8]
Monitored m/z Range	High m/z range (600-1000) for hexa- through decabromobiphenyl	[8]

## Conclusion

**Decabromobiphenyl** is a highly stable, non-volatile, and hydrophobic compound, characteristics that made it an effective flame retardant but also an environmentally persistent pollutant. Its high melting point and thermal stability are key physical properties, while its susceptibility to decomposition into hazardous byproducts like PBDFs at high temperatures is a critical chemical characteristic. The analysis of DBB requires specialized protocols, primarily GC-MS with high-temperature capabilities, to overcome the challenges posed by its physical properties. A thorough understanding of these characteristics is essential for assessing its environmental fate, toxicological impact, and for developing effective remediation and analytical strategies.

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